

Biological Targets and Pharmacological Profiling of 2-Methoxyisonicotinamide

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Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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Executive Summary

2-Methoxyisonicotinamide is a pyridine-carboxamide derivative distinct from its metabolic analog, nicotinamide. In modern drug discovery, it serves as a "privileged scaffold"—a molecular fragment capable of binding to diverse biological targets with high affinity when decorated with appropriate side chains.

Its primary biological utility lies in its ability to induce orthogonal conformational binding in protein active sites. Unlike the unsubstituted isonicotinamide, the 2-methoxy group introduces steric bulk and electronic repulsion that forces the amide bond out of planarity with the pyridine ring, a critical feature for fitting into specific hydrophobic pockets in targets like WDR5 (WD Repeat Domain 5) and the Thrombopoietin (TPO) Receptor.

Chemical Identity & Physicochemical Properties

Understanding the intrinsic properties of this scaffold is essential for interpreting its in vitro behavior.

Property	Value	Relevance to In Vitro Assays
CAS Number	105612-50-8	Unique identifier for sourcing.
Formula	C ₇ H ₈ N ₂ O ₂	Low molecular weight fragment (MW ~152.15). [1] [2]
H-Bond Donors	1 (Amide NH ₂)	Critical for backbone interactions (e.g., hinge binding).
H-Bond Acceptors	3 (Pyridine N, Amide O, Methoxy O)	Enables multi-point target engagement.
Electronic Effect	2-Methoxy (Electron Donating)	Increases electron density on the pyridine ring compared to isonicotinamide, altering -stacking potential.
Solubility	Moderate (DMSO/Ethanol)	Soluble in standard assay buffers (up to 10 mM in DMSO).

Primary Biological Targets

A. WDR5 (Epigenetic Regulation)

The most well-characterized target for the **2-methoxyisonicotinamide** moiety is WDR5, a core subunit of the MLL1 (Mixed Lineage Leukemia 1) histone methyltransferase complex.

- Mechanism of Action: WDR5 recognizes the "WIN" (WDR5-interaction) motif of MLL1. Small molecules containing the **2-methoxyisonicotinamide** fragment act as WIN-site inhibitors.
- Binding Mode:
 - The amide moiety forms critical hydrogen bonds within the solvent-exposed channel.
 - The 2-methoxy group forces the pyridine ring into an orthogonal conformation relative to the attached linker.

- This conformation allows the fragment to fill the S7 hydrophobic pocket, engaging in favorable van der Waals contacts with residues Phe133, Phe149, and Pro173.
- Functional Consequence: Displacement of MLL1 from WDR5 disrupts the WRAD complex, inhibiting H3K4 methylation and suppressing leukemogenic gene expression.

B. Thrombopoietin Receptor (c-Mpl)

The scaffold is a key pharmacophore in non-peptidyl TPO receptor agonists (e.g., related to Eltrombopag or Avatrombopag analogs).

- Mechanism: Acts as an allosteric agonist.
- Activity: Derivatives incorporating **2-methoxyisonicotinamide** promote the dimerization of the c-Mpl receptor, triggering the JAK2/STAT5 signaling pathway.
- In Vitro Readout: Proliferation of TPO-dependent cell lines (e.g., Ba/F3-hMpl).

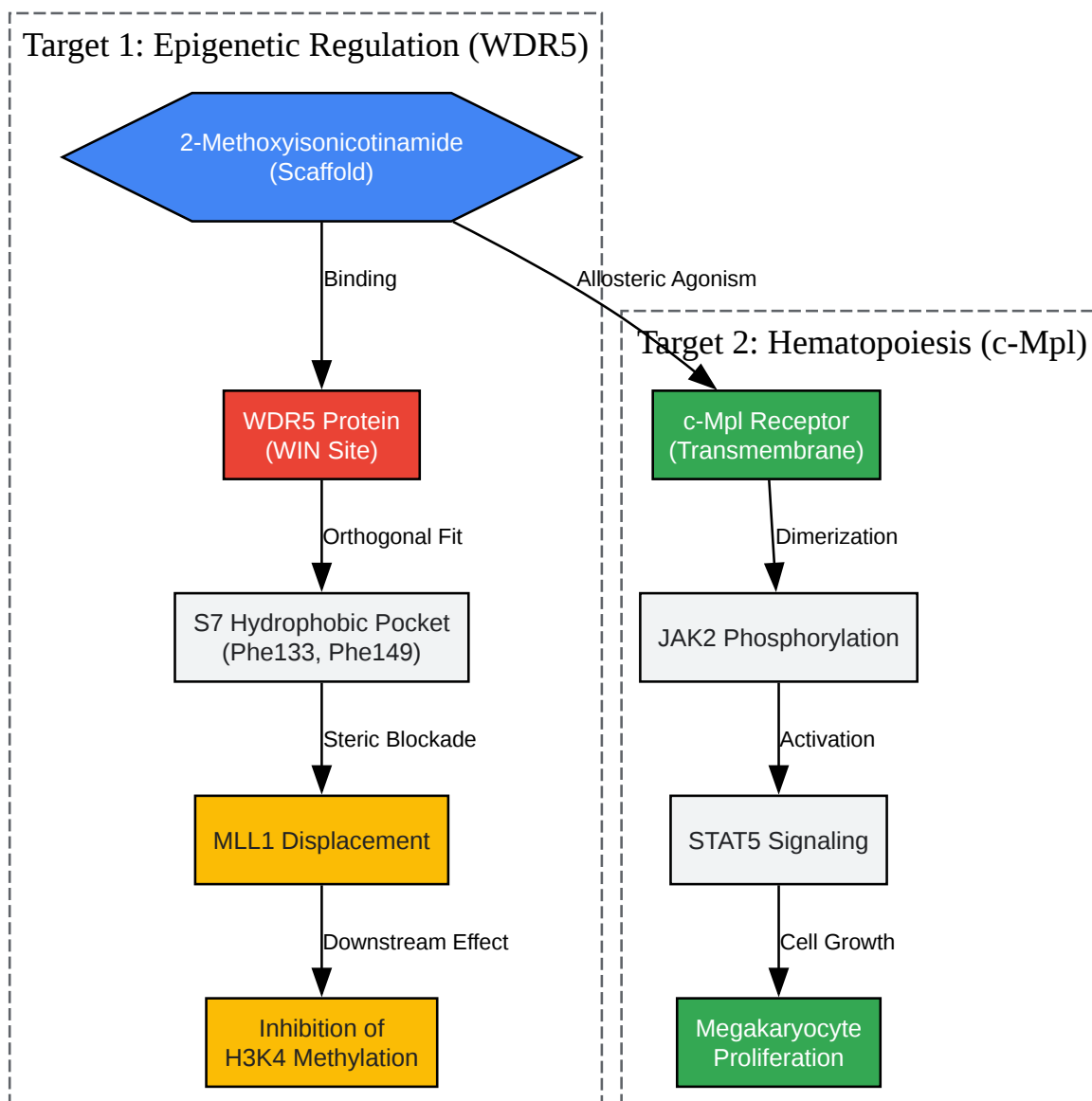
C. Mycobacterium tuberculosis (InhA/KatG)

As an isonicotinamide derivative, this compound is investigated for anti-tubercular activity.

- Pathway: Prodrug activation by KatG (catalase-peroxidase) to form an adduct with NAD⁺, inhibiting InhA (enoyl-ACP reductase).
- Differentiation: The 2-methoxy substituent alters the redox potential, potentially overcoming resistance mechanisms found in standard Isoniazid therapy, although it is generally less potent than the parent drug.

Mechanism of Action & Signaling Pathways

The following diagram illustrates the dual role of the **2-Methoxyisonicotinamide** scaffold in Epigenetics (WDR5) and Hematology (c-Mpl).



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Caption: Dual mechanistic pathways of **2-Methoxyisonicotinamide** derivatives targeting WDR5 (inhibition) and c-Mpl (activation).

Experimental Protocols for Validation

To validate the biological activity of this scaffold, the following in vitro assays are standard.

Protocol A: WDR5-MLL1 Interaction Antagonist Assay (TR-FRET)

Purpose: To measure the ability of the **2-methoxyisonicotinamide** fragment (within a ligand) to displace MLL1 from WDR5.

- Reagents:
 - Recombinant WDR5 protein (His-tagged).[3]
 - MLL1 peptide (WIN motif) labeled with Fluorescein (FITC).
 - Terbium-labeled anti-His antibody (Tb-Ab).
- Procedure:
 - Step 1: Dilute compound (starting at 100 μ M) in Assay Buffer (PBS, 0.01% Triton X-100, 1% DMSO).
 - Step 2: Incubate WDR5-His (2 nM) with Tb-Ab (1 nM) for 30 mins at RT.
 - Step 3: Add MLL1-FITC peptide (150 nM) and the test compound to the plate.
 - Step 4: Incubate for 1 hour at RT in the dark.
 - Step 5: Read TR-FRET signal (Excitation: 340 nm; Emission: 520 nm [FITC] and 495 nm [Tb]).
- Data Analysis: Calculate the TR-FRET ratio (520/495). Plot % Inhibition vs. Log[Concentration] to determine IC₅₀.
 - Validation Check: A decrease in FRET signal indicates successful displacement of the MLL1 peptide.

Protocol B: Ba/F3-cMpl Cell Proliferation Assay

Purpose: To assess TPO receptor agonist activity.

- Cell Line: Ba/F3 cells stably transfected with human c-Mpl receptor.
- Media: RPMI 1640 + 10% FBS + IL-3 (for maintenance) or TPO (for assay).
- Procedure:
 - Step 1: Wash cells 3x with PBS to remove IL-3 (starvation).
 - Step 2: Seed cells at 5,000 cells/well in 96-well plates in IL-3 free media.
 - Step 3: Treat with **2-Methoxyisonicotinamide** derivative (dose-response: 1 nM – 10 μ M).
 - Step 4: Incubate for 48–72 hours at 37°C, 5% CO₂.
 - Step 5: Add CellTiter-Glo (luminescent ATP detection) reagent.
- Readout: Luminescence correlates with cell viability.
 - Positive Control: Recombinant Human TPO (rhTPO).

Data Summary & Structure-Activity Relationships (SAR)

The following table summarizes the impact of the 2-methoxy substituent compared to the unsubstituted isonicotinamide in WDR5 binding assays.

Scaffold Variant	WDR5 Binding Affinity (/)	Binding Conformation	Key Interactions
Isonicotinamide (Unsubstituted)	> 50 μ M (Weak)	Planar	Weak H-bonds; lacks hydrophobic fill.
2-Methoxyisonicotinamide	< 1 μ M (Potent)	Orthogonal	Fills S7 pocket (Phe133, Phe149); Amide H-bonds.
2-Methylisonicotinamide	~ 5–10 μ M (Moderate)	Twisted	Steric clash exists, but lacks electronic repulsion of OMe.

Key Insight: The 2-methoxy group is not just a passive substituent; it is a conformation-locking element. The oxygen atom creates an electrostatic repulsion with the amide carbonyl oxygen (if planar), forcing the amide to rotate out of plane. This "pre-organized" shape reduces the entropy penalty upon binding to WDR5.

References

- WDR5 Inhibitor Discovery
 - Title: Discovery of Potent 2-Aryl-6,7-Dihydro-5H-Pyrrolo[1,2-a]imidazoles as WDR5 WIN-site Inhibitors Using Fragment-Based Methods.
 - Source: National Institutes of Health (NIH) / PubMed Central.
 - URL: [\[Link\]](#)
- Title: 2-acylaminothiazole derivative or salt thereof (Patent US8765764B2).
- Chemical Identity & Properties
 - Title: **2-Methoxyisonicotinamide** (CAS 105612-50-8) Substance Information.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
 - Source: PubChem.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- URL: [\[Link\]](#)(Note: Link directs to related methyl-analog for structural comparison as direct CAS pages are often aggregators).

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Sources

- 1. 105612-50-8|2-Methoxyisonicotinamide|BLD Pharm [\[bldpharm.com\]](#)
- 2. Cas 105612-50-8,2-METHOXYISONICOTINAMIDE | [lookchem \[lookchem.com\]](#)
- 3. Discovery of Potent 2-Aryl-6,7-Dihydro-5H-Pyrrolo[1,2-a]imidazoles as WDR5 WIN-site Inhibitors Using Fragment-Based Methods and Structure-Based Design - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [alfa-chemistry.com \[alfa-chemistry.com\]](#)
- 5. [molecularinfo.com \[molecularinfo.com\]](#)
- 6. 2-Methoxyisonicotinic Acid | C₇H₇NO₃ | CID 819942 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 7. 2-Aminoisonicotinamide | C₆H₇N₃O | CID 351653 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 8. 2-Methylnicotinamide | C₇H₈N₂O | CID 12243705 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 9. 2-Chloroisonicotinamide | C₆H₅ClN₂O | CID 2800022 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 10. PubChemLite - 2-methylnicotinamide (C₇H₈N₂O) [\[pubchemlite.lcsb.uni.lu\]](#)
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